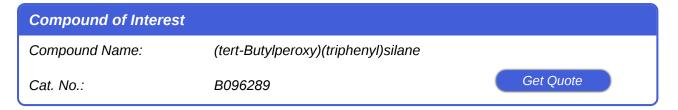




Application Notes and Protocols: Reaction of (tert-Butylperoxy)(triphenyl)silane with Organometallic Compounds

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For Researchers, Scientists, and Drug Development Professionals

Introduction

(tert-Butylperoxy)(triphenyl)silane is a versatile reagent in organic synthesis, primarily recognized for its role in radical reactions. However, its reactivity with highly nucleophilic organometallic compounds, such as Grignard and organolithium reagents, presents an alternative and valuable transformation pathway. This application note details the reaction of (tert-Butylperoxy)(triphenyl)silane with these organometallic reagents, which proceeds via a nucleophilic substitution at the silicon center. This reaction provides a convenient method for the synthesis of tetraorganosilanes and triphenylsilanol, key intermediates in various synthetic endeavors, including drug development.

The core of this transformation lies in the nucleophilic attack of the carbanionic carbon of the organometallic reagent on the electrophilic silicon atom of (tert-Butylperoxy)(triphenyl)silane. This attack leads to the displacement of the tert-butylperoxy group as a leaving group, which is subsequently protonated during aqueous workup to yield tert-butyl hydroperoxide. The primary silicon-containing product is a new tetraorganosilane, where the organic group from the organometallic reagent is now covalently bonded to the triphenylsilyl moiety. A significant coproduct, triphenylsilanol, is also formed, likely through the reaction of the organometallic reagent with the peroxide moiety in a secondary reaction pathway or from hydrolysis of a silicon-containing intermediate.

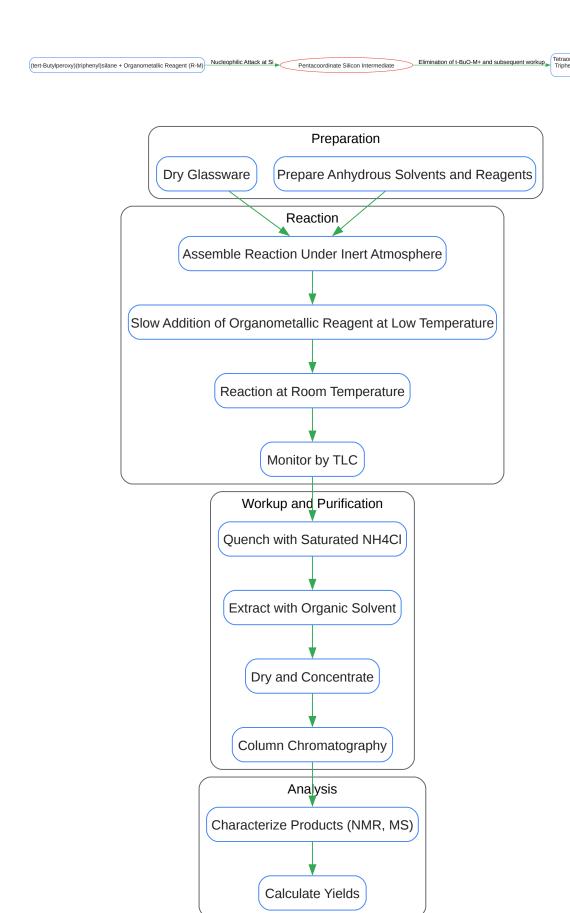




Reaction Mechanism and Logical Relationships

The reaction of **(tert-Butylperoxy)(triphenyl)silane** with an organometallic reagent (R-M, where M is Li, MgX) can be depicted as a nucleophilic substitution at the silicon atom.







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To cite this document: BenchChem. [Application Notes and Protocols: Reaction of (tert-Butylperoxy)(triphenyl)silane with Organometallic Compounds]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b096289#reaction-of-tert-butylperoxy-triphenyl-silane-with-organometallic-compounds]

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